

Epi-cryptoacetalide: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Epi-cryptoacetalide*

Cat. No.: *B15544372*

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CAS Number: 132152-57-9 Molecular Formula: $C_{18}H_{22}O_3$ Molecular Weight: 286.37 g/mol

This technical guide provides a comprehensive overview of **Epi-cryptoacetalide**, a natural diterpenoid isolated from the roots of *Salvia miltiorrhiza*. This document is intended for researchers, scientists, and professionals in drug development interested in the chemical properties, biological activities, and therapeutic potential of this compound.

Chemical and Physical Properties

Epi-cryptoacetalide is a stereoisomer of cryptoacetalide, and they are often isolated together as an inseparable mixture. It possesses a complex tetracyclic structure.

Property	Value	Source
CAS Number	132152-57-9	N/A
Molecular Formula	C ₁₈ H ₂₂ O ₃	N/A
Molecular Weight	286.37 g/mol	N/A
Appearance	Not specified in available literature	N/A
Solubility	Not specified in available literature	N/A

Biological Activity and Mechanism of Action

Epi-cryptoacetalide has been identified as a modulator of key receptors involved in inflammatory and hormonal signaling pathways, suggesting its potential therapeutic application in conditions such as endometriosis.

Receptor Binding Affinity

Epi-cryptoacetalide has demonstrated binding affinity for the Estrogen Receptor- α (ER- α) and the Prostaglandin E2 receptor subtype 2 (EP2). The reported binding affinities are summarized in the table below.

Target Receptor	K _i (μ M)
Estrogen Receptor- α (ER- α)	0.3
Prostaglandin E2 Receptor (EP2)	1.92

Proposed Mechanism of Action in Endometriosis

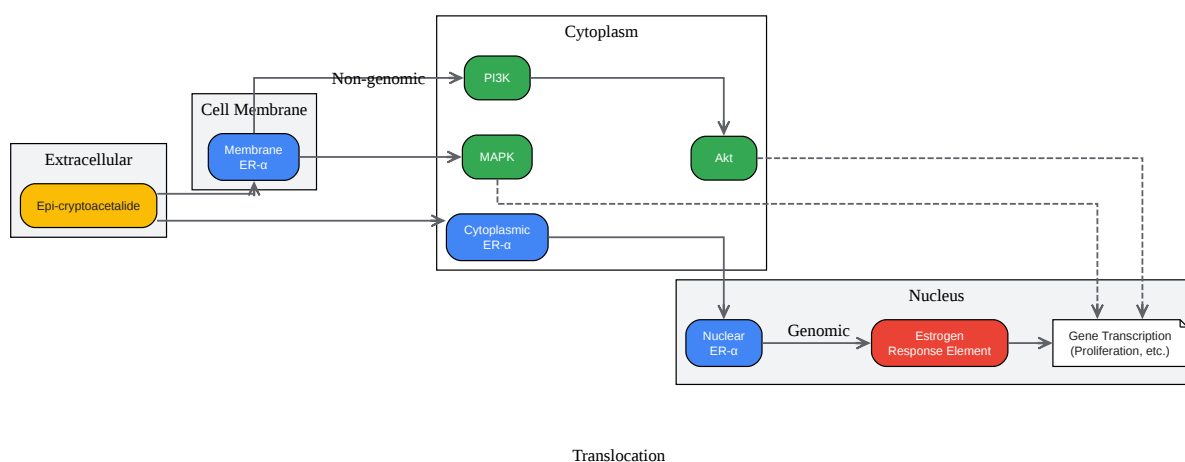
Endometriosis is an estrogen-dependent and inflammatory condition. The dual affinity of **Epi-cryptoacetalide** for ER- α and EP2 receptors suggests a multi-faceted mechanism of action against this disease.

- **Modulation of Estrogen Signaling:** By binding to ER- α , **Epi-cryptoacetalide** may interfere with the proliferative effects of estrogen on endometrial tissue. The nature of this interaction (agonist or antagonist) requires further functional studies.
- **Modulation of Inflammatory Pathways:** The EP2 receptor is activated by prostaglandin E2 (PGE2), a key mediator of inflammation and pain. By targeting the EP2 receptor, **Epi-cryptoacetalide** may inhibit downstream signaling pathways that contribute to the inflammatory environment and pain associated with endometriosis.

Signaling Pathways

The interaction of **Epi-cryptoacetalide** with ER- α and EP2 receptors initiates distinct downstream signaling cascades. The following diagrams illustrate the general signaling pathways associated with these receptors. The specific modulatory effects of **Epi-cryptoacetalide** on these pathways are a subject for further investigation.

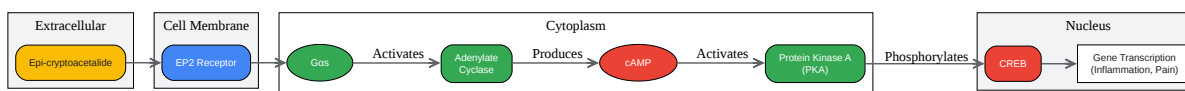
Estrogen Receptor- α (ER- α) Signaling Pathway



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General Estrogen Receptor-α Signaling Pathways.

Prostaglandin E2 Receptor (EP2) Signaling Pathway



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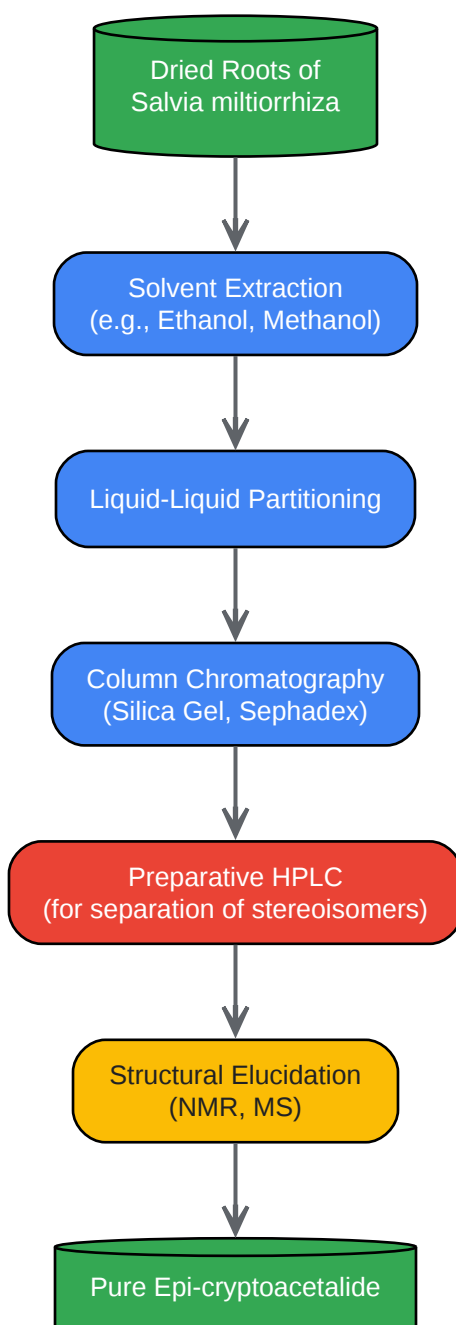
General Prostaglandin E2 Receptor (EP2) Signaling Pathway.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **Epi-cryptoacetalide** are not extensively available in the public domain. The following sections outline general methodologies that can be adapted for the study of this compound.

Isolation and Purification

Epi-cryptoacetalide is naturally found in the roots of *Salvia miltiorrhiza*. A general workflow for its isolation would involve:



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